

Optimizing spray droplet size for enhanced Metsulfuron-methyl efficacy

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Compound of Interest

Compound Name: **Metsulfuron-methyl**

Cat. No.: **B1676535**

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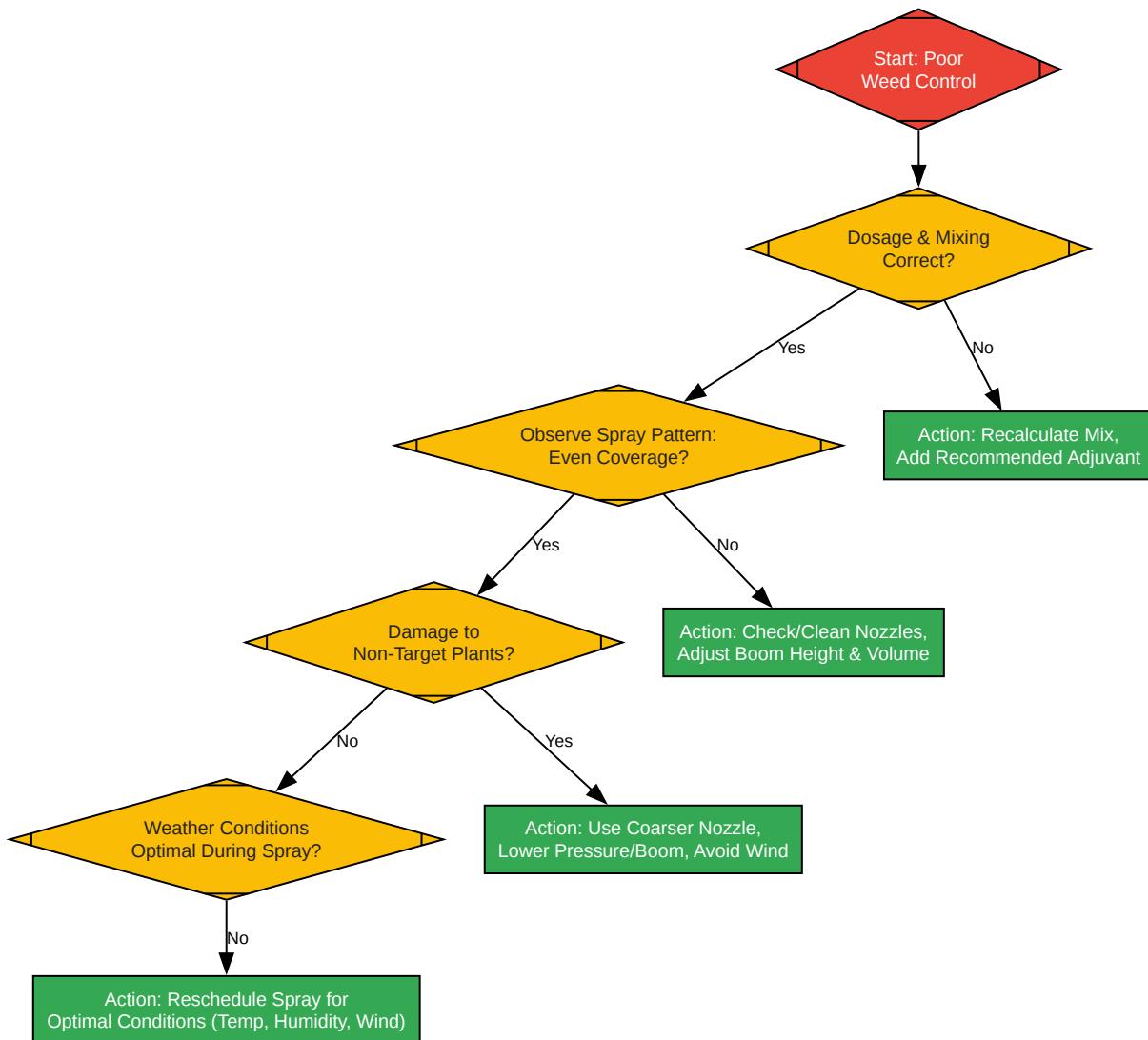
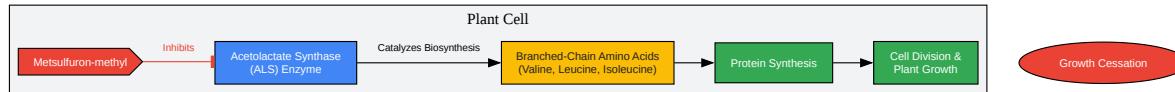
Technical Support Center: Metsulfuron-methyl Application

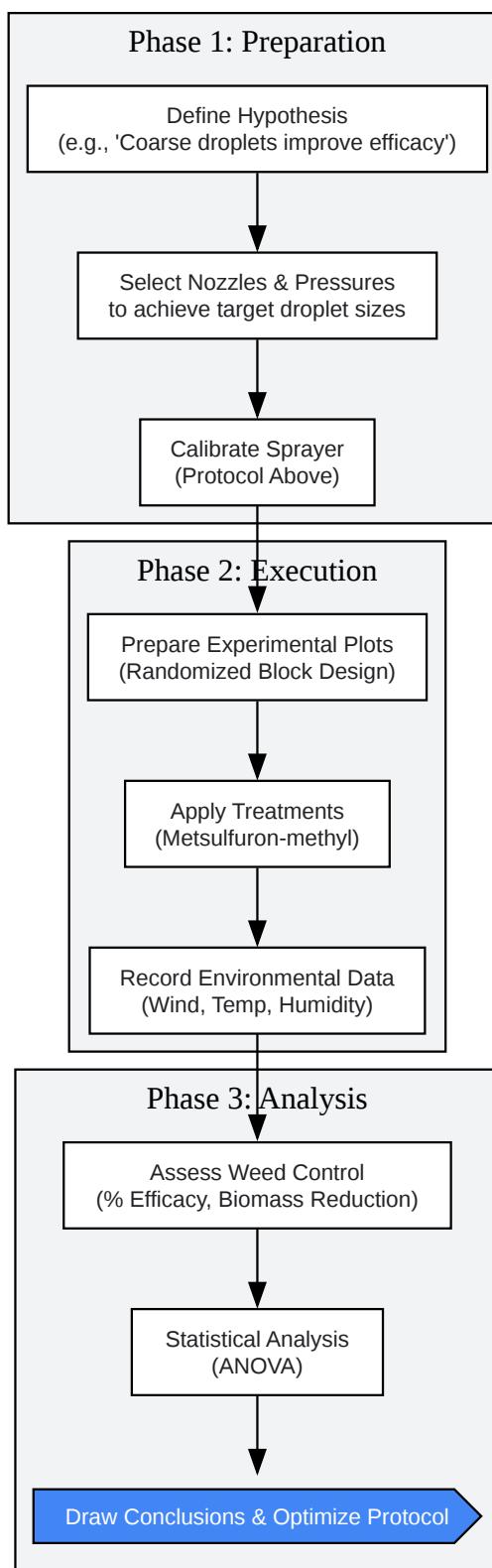
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing spray droplet size for enhanced **Metsulfuron-methyl** efficacy.

Frequently Asked Questions (FAQs)

Q1: What is **Metsulfuron-methyl** and what is its mechanism of action?

Metsulfuron-methyl is a selective, systemic sulfonylurea herbicide used for the control of broadleaf weeds and some annual grasses.^{[1][2][3]} It is absorbed through both the foliage and roots of the plant and translocates to the growing points.^{[2][4][5]} Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxy acid synthase (AHAS).^{[2][3][4]} This enzyme is crucial for the biosynthesis of essential branched-chain amino acids (valine, leucine, and isoleucine) which are necessary for protein synthesis and cell division.^{[2][4]} By blocking the ALS enzyme, **Metsulfuron-methyl** halts cell division and growth, leading to the death of susceptible plants within 2-4 weeks.^{[2][5]}



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